

2-(BenzylOxy)-4-methoxybenzaldehyde chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	2-(BenzylOxy)-4-methoxybenzaldehyde
Cat. No.:	B184467

[Get Quote](#)

An In-depth Technical Guide to 2-(BenzylOxy)-4-methoxybenzaldehyde

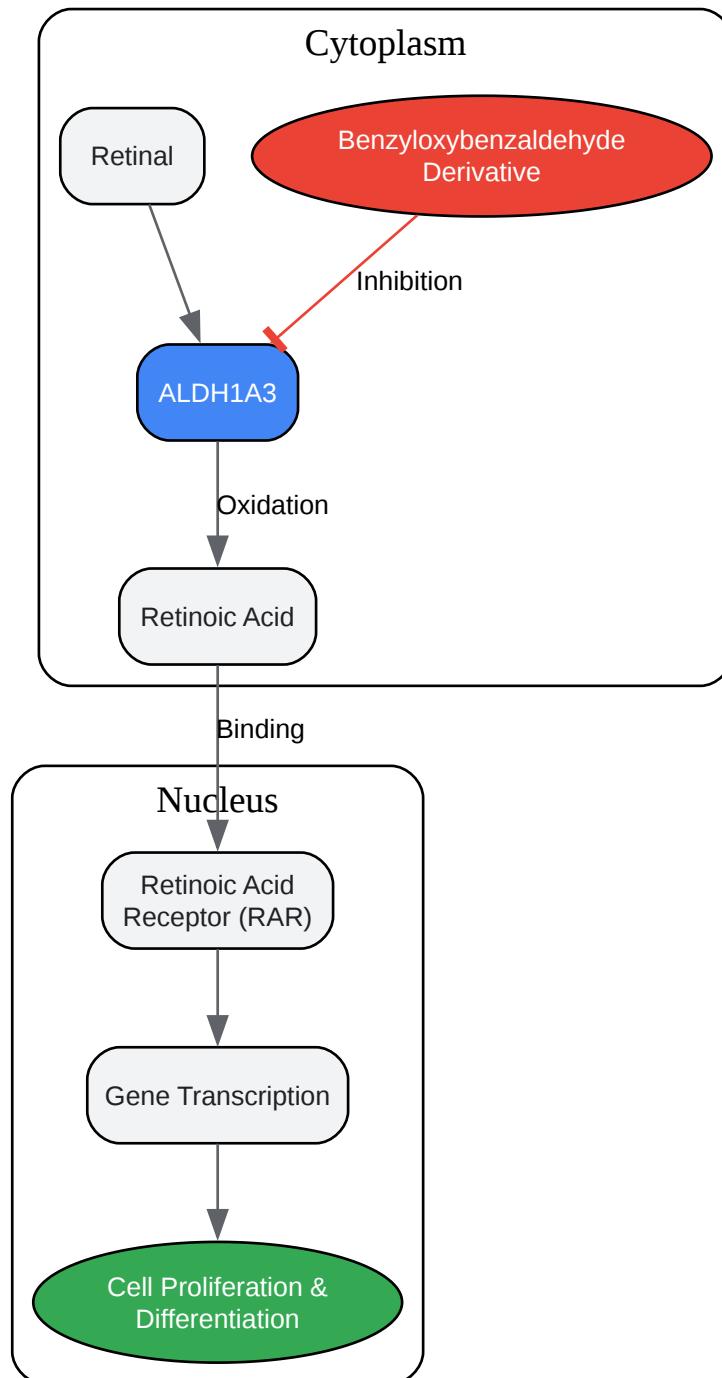
This technical guide provides a comprehensive overview of **2-(BenzylOxy)-4-methoxybenzaldehyde**, a versatile aromatic aldehyde of significant interest to researchers and professionals in drug development and organic synthesis. This document outlines its chemical structure, properties, synthesis, and its relevance in modern medicinal chemistry.

Chemical Identity and Structure

2-(BenzylOxy)-4-methoxybenzaldehyde is an organic compound characterized by a benzaldehyde core substituted with a benzylOxy group at the C2 position and a methoxy group at the C4 position.

IUPAC Name: 4-methoxy-2-(phenylmethoxy)benzaldehyde[1]

Chemical Structure:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(Benzyl)-4-methoxybenzaldehyde | C15H14O3 | CID 820527 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-(Benzyl)-4-methoxybenzaldehyde chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b184467#2-benzyl-4-methoxybenzaldehyde-chemical-structure-and-iupac-name>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com